

# A Comparative Guide to Diallylmelamine and Triallyl Isocyanurate as Crosslinking Agents

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## Compound of Interest

Compound Name: **Diallylmelamine**

Cat. No.: **B146501**

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In the realm of polymer modification, crosslinking agents are pivotal in transforming thermoplastic polymers into thermosets with enhanced mechanical strength, thermal stability, and chemical resistance. Among the diverse array of crosslinking agents, **diallylmelamine** (DAM) and triallyl isocyanurate (TAIC) are two prominent multifunctional monomers utilized to create robust polymer networks. This guide provides an objective comparison of their performance, supported by available experimental data and detailed methodologies for key evaluative experiments.

## Chemical Structure and Reactivity

The fundamental differences in the chemical structures of **Diallylmelamine** (DAM) and Triallyl Isocyanurate (TAIC) dictate their reactivity and the ultimate properties of the crosslinked polymers.

**Diallylmelamine** (DAM) is a derivative of melamine, featuring a triazine ring with two reactive allyl groups. The presence of the nitrogen-rich triazine ring is known to contribute to thermal stability and flame retardant properties in the resulting polymer.

Triallyl Isocyanurate (TAIC) is a trifunctional monomer characterized by an isocyanurate ring with three allyl groups.<sup>[1]</sup> The higher number of allyl groups in TAIC allows for a potentially higher crosslink density compared to DAM, which can significantly influence the material's properties. The isocyanurate ring is also recognized for conferring excellent thermal stability.

Below are the chemical structures of DAM and TAIC.

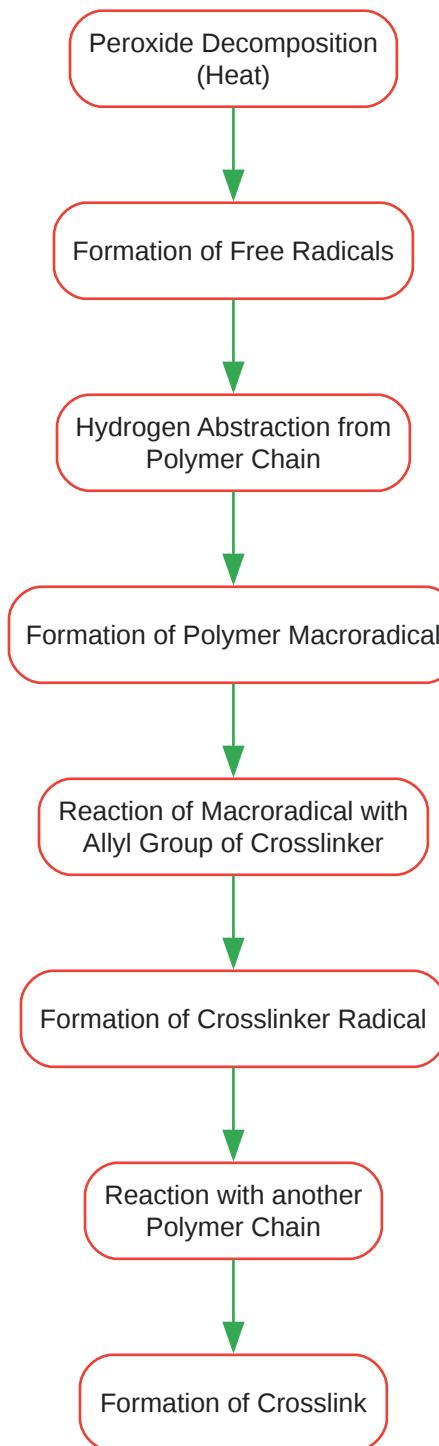
Triallyl Isocyanurate (TAIC)

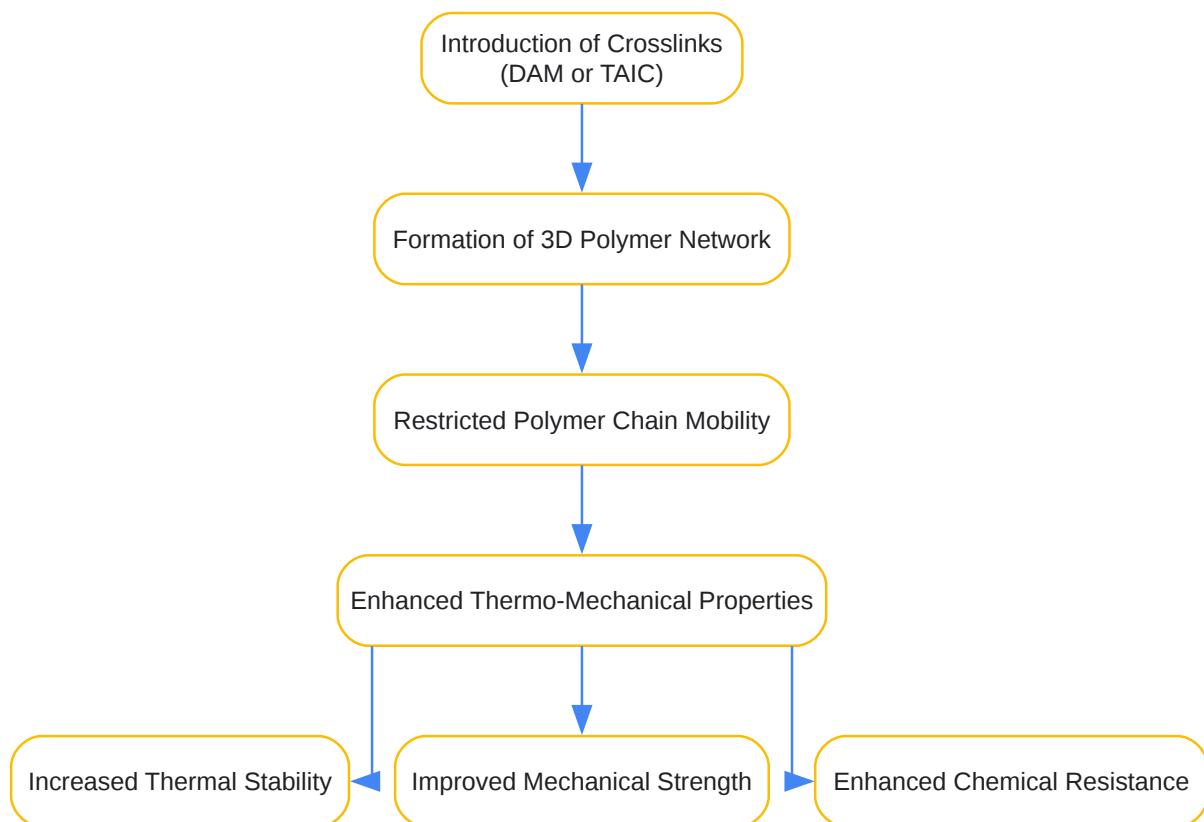
TAIC\_img

Diallylmelamine (DAM)

DAM\_img







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## References

- 1. Changes in Heat Resistance and Mechanical Properties of Peroxide Cross-Linking HDPE: Effects of Compounding Cross-Linkers | MDPI [mdpi.com]
- To cite this document: BenchChem. [A Comparative Guide to Diallylmelamine and Triallyl Isocyanurate as Crosslinking Agents]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b146501#diallylmelamine-vs-triallyl-isocyanurate-as-a-crosslinking-agent>]

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